

Essential Safety and Handling Guidelines for AZD5597

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Compound of Interest

Compound Name: AZD5597

Cat. No.: B1683948

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AZD5597 is a potent, small molecule inhibitor of Cyclin-Dependent Kinase 1 (CDK1) and Cyclin-Dependent Kinase 2 (CDK2), with IC50 values of 2 nM for both.[1][2] As a research compound with significant biological activity, proper handling and safety precautions are paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides essential safety and logistical information for the handling and disposal of **AZD5597**.

Personal Protective Equipment (PPE)

A comprehensive hazard assessment should be conducted for all procedures involving **AZD5597** to determine the appropriate level of personal protective equipment.[3] Given its classification as a potent research compound of unknown comprehensive toxicity, a conservative approach to PPE is recommended.

PPE Category	Minimum Requirement	Recommended for Higher Risk Operations
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields.[4][5]	Chemical splash goggles.[5] A face shield should be worn in addition to goggles when there is a significant risk of splashes or sprays.[5][6]
Hand Protection	Disposable nitrile gloves.[4] Immediately replace if contaminated.[4]	Double-gloving with nitrile gloves or wearing a more resistant glove, such as a flexible laminate (e.g., Silver Shield), under an outer nitrile glove, especially for compounds with unknown toxicity.[5]
Body Protection	A flame-resistant lab coat.[5]	A closed lab coat that extends below the knee.[5]
Foot Protection	Closed-toe shoes.[4][5][6]	---
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated area or a chemical fume hood.	A NIOSH-approved respirator may be necessary for procedures that could generate aerosols or if handling large quantities.

Operational Plan

Receiving and Storage: Upon receipt, visually inspect the container for any damage or leakage. **AZD5597** is typically shipped as a solid powder at ambient temperature.[2] For long-term storage, it is recommended to store the compound at -20°C for months to years.[2] For short-term storage of a few days to weeks, 0-4°C is acceptable.[2] The compound should be stored in a dry, dark place.[2]

Solution Preparation: **AZD5597** is soluble in DMSO and methanol.[2][7] It is not soluble in water.[2] When preparing stock solutions, it is advisable to do so within a chemical fume hood

to minimize inhalation exposure. For in vivo experiments, it is recommended to prepare fresh solutions daily.[1] Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[1] To avoid degradation from repeated freeze-thaw cycles, it is best to aliquot the stock solution into single-use volumes.[1]

Experimental Workflow:



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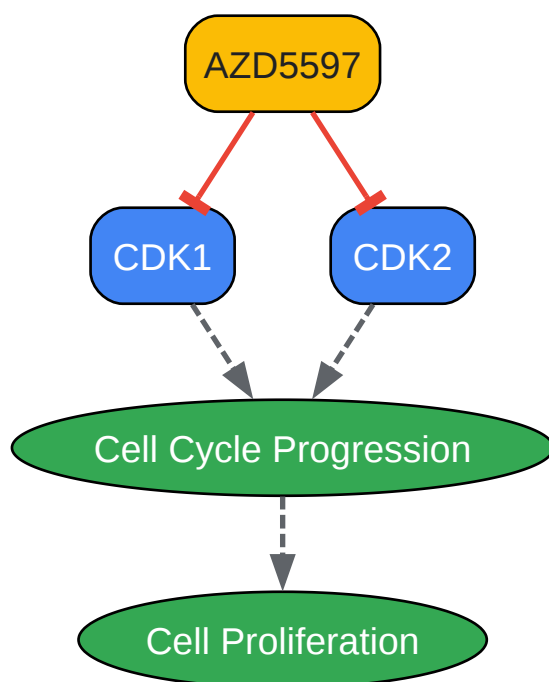
Experimental workflow for handling **AZD5597**.

Disposal Plan

All waste materials contaminated with **AZD5597**, including empty containers, pipette tips, gloves, and excess solutions, should be considered hazardous chemical waste. Dispose of this waste in accordance with all applicable federal, state, and local regulations. Do not dispose of **AZD5597** down the drain or in the regular trash.

Signaling Pathway

AZD5597 is a potent inhibitor of CDK1 and CDK2.[1][2][7] These kinases are crucial for cell cycle progression. By inhibiting CDK1 and CDK2, **AZD5597** can block the proliferation of tumor cells.[1][7]



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Inhibitory action of **AZD5597** on the cell cycle.

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- To cite this document: BenchChem. [Essential Safety and Handling Guidelines for AZD5597]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683948#personal-protective-equipment-for-handling-azd5597]

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